

# 4-(o-Tolylthio)butan-2-one CAS number and identifiers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(o-Tolylthio)butan-2-one

Cat. No.: B15327070

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## Technical Guide: 4-(o-Tolylthio)butan-2-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-(o-Tolylthio)butan-2-one**, a compound of interest in organic synthesis and potential precursor for biologically active molecules. This document outlines its chemical identifiers, a detailed experimental protocol for its synthesis, and available quantitative data.

## Chemical Identifiers and Properties

While a specific CAS number for **4-(o-Tolylthio)butan-2-one** is not readily available in public chemical databases, its molecular formula and structure have been characterized. Sulfides that contain a carbonyl group are recognized as adaptable precursors for synthesizing a variety of biologically significant compounds.<sup>[1]</sup> The primary method for producing  $\beta$ -thiaketones involves the addition of compounds with an SH group to conjugated carbonyls, a process known as the thia-Michael reaction.<sup>[1]</sup>

Table 1: Chemical Identifiers for **4-(o-Tolylthio)butan-2-one**

| Identifier        | Value                              |
|-------------------|------------------------------------|
| IUPAC Name        | 4-(o-Tolylthio)butan-2-one         |
| Alternate Name    | 4-(2-methylphenylthio)butan-2-one  |
| Molecular Formula | C <sub>11</sub> H <sub>14</sub> OS |
| Molecular Weight  | 194.28 g/mol <a href="#">[1]</a>   |
| CAS Number        | Not available in public databases  |

## Experimental Protocol: Synthesis of 4-(o-Tolylthio)butan-2-one

The following protocol for the synthesis of **4-(o-Tolylthio)butan-2-one** is based on the thia-Michael addition of o-thiocresol to methyl vinyl ketone, facilitated by an electrochemically generated zirconium catalyst.

Materials:

- Methyl vinyl ketone
- o-Thiocresol (2-methylbenzenethiol)
- Zirconium catalyst (electrochemically generated as per Stevanović et al., 2012)
- Solvent (as specified in the referenced procedure)

Procedure: The synthesis involves the treatment of methyl vinyl ketone with o-thiocresol in the presence of an electrochemically generated zirconium catalyst. The detailed procedure for the catalyst generation and the specific reaction conditions (e.g., solvent, temperature, and reaction time) are as described by Stevanović et al. in their 2012 publication.

## Quantitative Data

The primary quantitative data available for **4-(o-Tolylthio)butan-2-one** is its crystallographic information, which confirms its molecular structure.

Table 2: Crystallographic Data for **4-(o-Tolylthio)butan-2-one**[\[1\]](#)

| Parameter                | Value         |
|--------------------------|---------------|
| Crystal System           | Triclinic     |
| Space Group              | P-1           |
| a (Å)                    | 7.2703 (11)   |
| b (Å)                    | 7.3226 (7)    |
| c (Å)                    | 11.7615 (11)  |
| $\alpha$ (°)             | 88.232 (8)    |
| $\beta$ (°)              | 79.343 (10)   |
| $\gamma$ (°)             | 61.350 (13)   |
| Volume (Å <sup>3</sup> ) | 538.80 (13)   |
| Z                        | 2             |
| Radiation                | Cu K $\alpha$ |
| Temperature (K)          | 293           |

Structural Insights: The molecule of **4-(o-tolylthio)butan-2-one** is noted to be essentially planar.[\[1\]](#)

## Experimental Workflow

The synthesis of **4-(o-Tolylthio)butan-2-one** follows a clear experimental workflow, as depicted in the diagram below.



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Caption: Synthesis workflow for **4-(o-Tolylthio)butan-2-one**.

## Biological Activity and Signaling Pathways

Currently, there is no specific information available in the scientific literature regarding the biological activity or associated signaling pathways of **4-(o-Tolylthio)butan-2-one**. Arylthio cyclopropyl carbonyl compounds, a related class of molecules, are recognized for their synthetic versatility in creating complex molecular structures, including those with potential bioactivity.[2][3][4] Further research is required to determine the pharmacological and toxicological profile of this specific compound. The toxicological profile of 2-butanone, a structural component, has been studied and indicates potential for neurological and irritant effects at high concentrations.[5][6][7]

## Conclusion

This technical guide consolidates the currently available information on **4-(o-Tolylthio)butan-2-one**. While a specific CAS number and comprehensive biological data are not yet available, the synthesis protocol and crystallographic data provide a solid foundation for researchers and scientists. The provided experimental workflow and data tables offer a clear and concise summary for professionals in drug development and chemical research. Further investigation into the properties and potential applications of this compound is warranted.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)